

3,4-Dimethyl-2-pentanone physical properties

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Compound of Interest

Compound Name: 3,4-Dimethyl-2-pentanone

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An In-depth Technical Guide to the Physical Properties of 3,4-Dimethyl-2-pentanone

This technical guide provides a comprehensive overview of the core physical properties of **3,4-Dimethyl-2-pentanone**, tailored for researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visual representation of an experimental workflow.

Core Physical Properties

3,4-Dimethyl-2-pentanone is an organic compound with the chemical formula C₇H₁₄O.[\[1\]](#)[\[2\]](#) [\[3\]](#) Understanding its physical properties is crucial for its application in various scientific and industrial fields.

Quantitative Data Summary

The key physical properties of **3,4-Dimethyl-2-pentanone** are summarized in the table below for easy reference and comparison.

| Property | Value | Source |
|------------------|---|---|
| Molecular Weight | 114.19 g/mol | PubChem[1], NIST[2] |
| Boiling Point | 135 °C (408 K) | Chemical Synthesis Database[3], NIST[2] |
| Melting Point | Not Applicable | Chemical Synthesis Database[3] |
| Density | 0.819 g/mL | Chemical Synthesis Database[3] |
| Refractive Index | 1.4097 | Chemical Synthesis Database[3] |
| Solubility | Slightly soluble in water; Soluble in organic solvents | General Ketone Properties[4] [5][6][7] |

Experimental Protocols

Detailed methodologies for the determination of the key physical properties of **3,4-Dimethyl-2-pentanone** are outlined below.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point is the distillation method.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer

- Heating mantle
- Boiling chips

Procedure:

- Place a small volume of **3,4-Dimethyl-2-pentanone** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises and enters the condenser.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a constant temperature reading on the thermometer while the liquid is distilling.
- Record the temperature at which a steady distillation rate is achieved. This temperature is the boiling point of the liquid.

Determination of Density

The density of a liquid is its mass per unit volume. It can be determined accurately using a pycnometer or by simply measuring the mass of a known volume.

Apparatus:

- Graduated cylinder or volumetric flask
- Analytical balance

Procedure:

- Measure the mass of a clean, dry graduated cylinder or volumetric flask using an analytical balance.

- Carefully add a known volume of **3,4-Dimethyl-2-pentanone** to the graduated cylinder or volumetric flask. Record the volume.
- Measure the total mass of the container and the liquid.
- Subtract the mass of the empty container from the total mass to find the mass of the liquid.
- Calculate the density by dividing the mass of the liquid by its volume (Density = Mass / Volume).

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property of a substance and can be measured using a refractometer.

Apparatus:

- Abbe refractometer
- Dropper
- Constant temperature water bath (optional, for high precision)

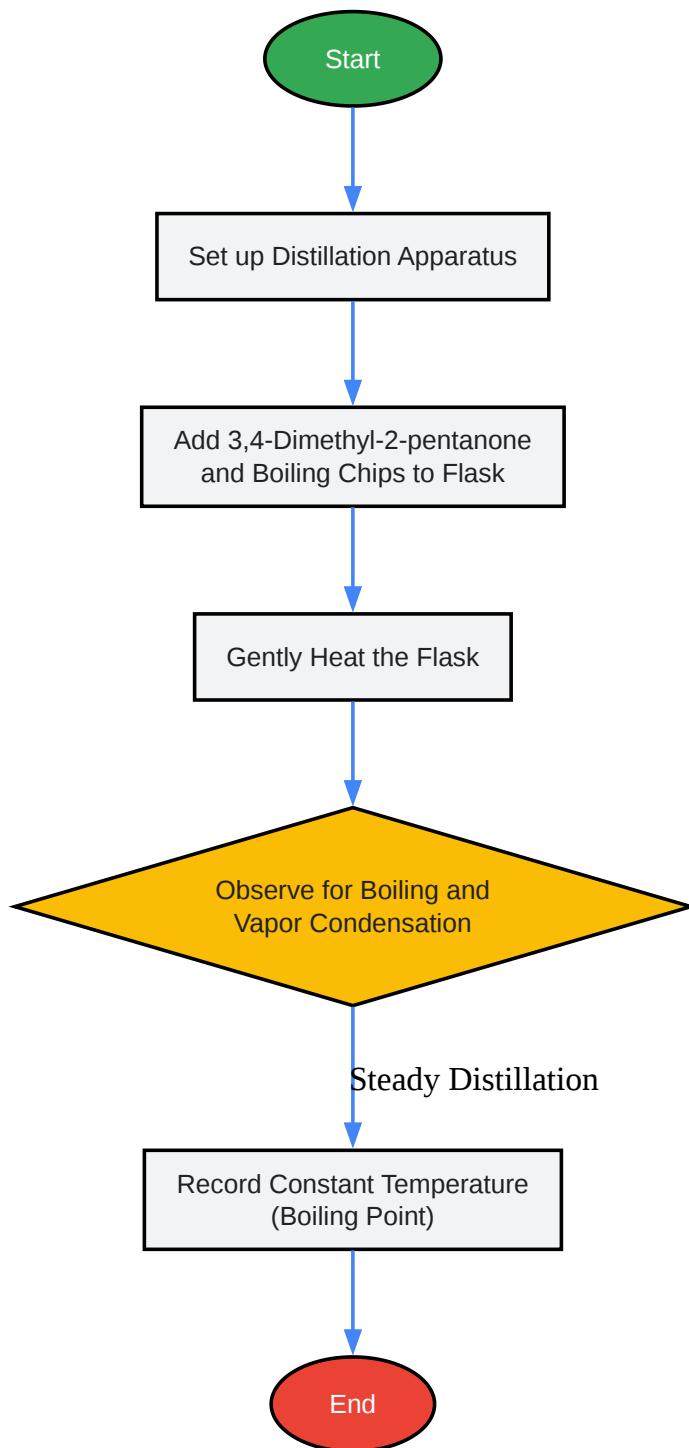
Procedure:

- Calibrate the Abbe refractometer using a standard sample with a known refractive index, such as distilled water.
- Ensure the prism of the refractometer is clean and dry.
- Using a dropper, place a few drops of **3,4-Dimethyl-2-pentanone** onto the surface of the prism.
- Close the prism and allow the sample to spread evenly.
- Look through the eyepiece and adjust the control knob until the boundary line between the light and dark fields is sharp and centered in the crosshairs.

- Read the refractive index value from the scale. For accurate measurements, the temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of **3,4-Dimethyl-2-pentanone**.



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Caption: Workflow for Boiling Point Determination.

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- To cite this document: BenchChem. [3,4-Dimethyl-2-pentanone physical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3384585#3-4-dimethyl-2-pentanone-physical-properties>

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